

A Comprehensive Technical Guide to 3-Methylbenzoyl Halides

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Compound of Interest

Compound Name: 3-methylbenzoyl Fluoride

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Introduction

This technical guide provides a detailed overview of 3-methylbenzoyl halides, with a primary focus on 3-methylbenzoyl chloride due to the limited availability of data on **3-methylbenzoyl fluoride**. Acyl halides are a class of organic compounds that are widely utilized in organic synthesis, including in the development of pharmaceutical agents. They serve as reactive intermediates for the formation of esters, amides, and other carbonyl derivatives. This document consolidates key chemical data, and structural information to support researchers and professionals in the field of drug development and chemical synthesis.

Nomenclature and Identification

The systematic naming of acyl halides follows the IUPAC (International Union of Pure and Applied Chemistry) conventions. The compound "**3-methylbenzoyl fluoride**" would be the acyl fluoride derivative of 3-methylbenzoic acid. However, the more commonly referenced and commercially available compound is 3-methylbenzoyl chloride.

IUPAC Name: 3-methylbenzoyl chloride^{[1][2]}

Synonyms:

- m-Toluoyl chloride^{[1][2][3]}

- Benzoyl chloride, 3-methyl-[1][2]
- m-toluenecarbonyl chloride[1]
- meta-toluoyl chloride[1]
- 3-Toluoyl chloride[2][3]
- m-Methylbenzoyl chloride[2][3]
- m-Toluyyl chloride[2][3]
- meta Methyl benzoyl chloride[2][3]
- 3-Methyl-Benzoyl Chloride[1]
- 3-methylbenzoic acid chloride[1]

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of 3-methylbenzoyl chloride. This data is essential for its handling, application in experimental settings, and for computational modeling.

Property	Value	Source
Molecular Formula	C8H7ClO	[1][2]
Molecular Weight	154.59 g/mol	[1]
CAS Number	1711-06-4	[1][2][3][4]
Appearance	Clear yellow Liquid	[5]
Density	1.250 g/cm ³	[5]
Boiling Point	223.4 °C at 760 mmHg	[5]
Flash Point	88.9 °C	[5]
Refractive Index	1.531-1.533	[5]

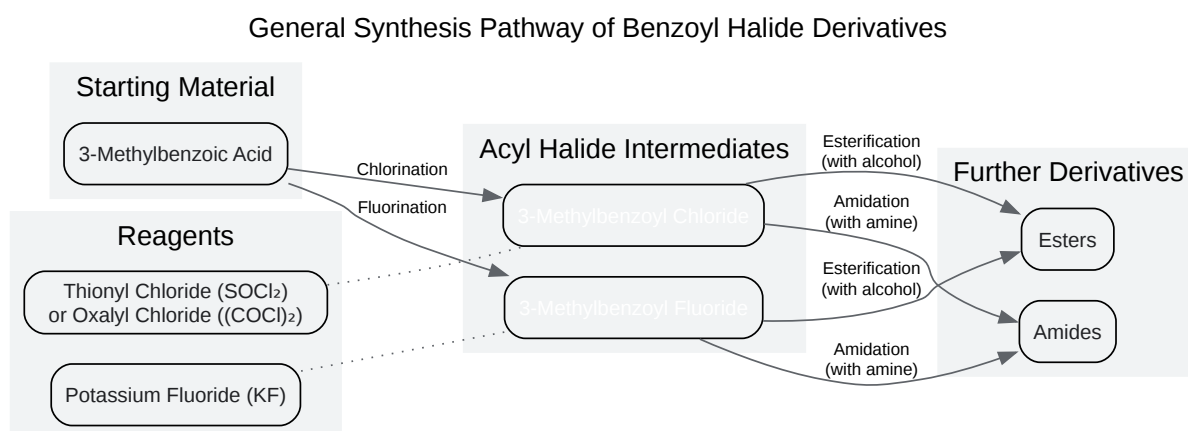
Experimental Protocols

Detailed experimental protocols for the synthesis and reactions of 3-methylbenzoyl halides are typically found in specialized chemical literature and patents. A general laboratory-scale synthesis of an acyl chloride like 3-methylbenzoyl chloride from the corresponding carboxylic acid (3-methylbenzoic acid) would typically involve refluxing the carboxylic acid with a chlorinating agent such as thionyl chloride (SOCl_2) or oxalyl chloride ($(\text{COCl})_2$). The reaction is often performed in an inert solvent. Purification is usually achieved by distillation under reduced pressure.

Due to the reactive nature of acyl halides, all manipulations should be carried out in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses) must be worn. These compounds are sensitive to moisture and will hydrolyze to the corresponding carboxylic acid.

Logical Relationships in Synthesis

The following diagram illustrates the general synthetic relationship between a substituted benzoic acid and its corresponding acyl halide derivatives, which are key intermediates in the synthesis of other carbonyl compounds.



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Caption: Synthetic pathways from 3-methylbenzoic acid to its acyl halide derivatives and subsequent products.

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